

Personal protective equipment for handling 1,6-Diphenylhexatriene

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Compound of Interest

Compound Name: 1,6-Diphenylhexatriene

Cat. No.: B097926

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Essential Safety and Handling Guide for 1,6-Diphenylhexatriene

This guide provides crucial safety and logistical information for the handling and disposal of **1,6-Diphenylhexatriene** (DPH), a fluorescent probe. The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals in a laboratory setting.

Chemical Information:

Property	Value
Synonyms	DPH, Dicinnamyl
CAS Number	1720-32-7
Molecular Formula	C ₁₈ H ₁₆
Molecular Weight	232.32 g/mol
Appearance	Light yellow crystalline powder or crystals
Melting Point	199-203 °C

Hazard Identification

1,6-Diphenylhexatriene is classified with the following hazards:

- Skin Irritation (Category 2)[[1](#)]
- Serious Eye Irritation (Category 2A)[[1](#)]
- Specific target organ toxicity — single exposure (Category 3), Respiratory system[[1](#)]

The toxicological properties of this substance have not been fully investigated.[[2](#)]

Personal Protective Equipment (PPE)

Engineering controls, such as adequate ventilation, should be in place. An eyewash station and a safety shower must be readily accessible.[[2](#)] The following table summarizes the required personal protective equipment.

Body Part	Protection
Eyes/Face	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2][3] Safety glasses with side-shields are recommended.[1][4]
Skin	Wear appropriate protective gloves to prevent skin exposure.[2] Gloves must be inspected prior to use.[1][3] Use proper glove removal technique to avoid skin contact.[3] Wear appropriate protective, impervious clothing to prevent skin exposure.[1][2][3]
Respiratory	A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 standards should be followed.[2] If risk assessment deems it necessary, use a dust mask such as a type N95 (US) or type P1 (EN 143) respirator.[4]

Operational and Disposal Plans

Handling and Storage

Handling:

- Wash hands and skin thoroughly after handling.[1][2]
- Avoid contact with eyes, skin, and clothing.[1][2]
- Minimize dust generation and accumulation.[1][2]
- Use only in a well-ventilated area.[1][2]
- Keep the container tightly closed when not in use.[1][2]
- Avoid ingestion and inhalation.[2]

Storage:

- Store in a cool, dry, well-ventilated area.[1][2]
- Keep the container tightly closed.[1][2]
- The substance is light-sensitive and should be stored accordingly.[1][3]
- Store away from incompatible materials, such as strong oxidizing agents.[5]

Accidental Release Measures

In case of a spill:

- Evacuate personnel to a safe area.[1][3]
- Ensure adequate ventilation.[1][2][3]
- Wear appropriate personal protective equipment as outlined above.[1][2][3]
- Avoid creating dust.[1][2][3]

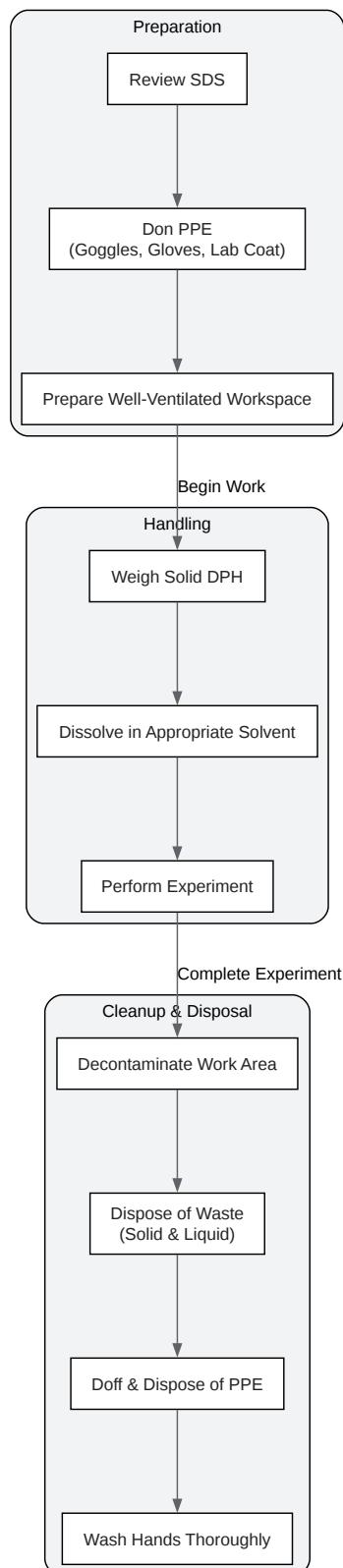
- Carefully sweep or vacuum up the material.[1][2][3]
- Place the spilled material into a suitable, closed container for disposal.[1][2][3]
- Do not let the product enter drains.[1][3]

Disposal Plan

- Dispose of waste in accordance with all applicable federal, state, and local regulations.[2]
- Consider using a licensed professional waste disposal service.[3]
- One disposal method involves dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber.[3]
- Contaminated gloves and other disposable PPE should be disposed of as hazardous waste. [3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **1,6-Diphenylhexatriene** in a laboratory setting.

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Caption: Workflow for safe handling of **1,6-Diphenylhexatriene**.

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